

Metabolic Pathway of ϵ -Caprolactone in Biological Systems: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caprolactone

Cat. No.: B7770092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolic pathways of ϵ -**caprolactone** in biological systems. The primary focus is on the well-documented microbial degradation of poly(ϵ -**caprolactone**) (PCL), a synthetic polyester, and the subsequent catabolism of its monomer unit, ϵ -**caprolactone**. Additionally, this guide touches upon the current understanding of ϵ -**caprolactone**'s fate in mammalian systems, an area of increasing interest for drug delivery and biomaterial applications.

Microbial Metabolism of ϵ -Caprolactone

The biodegradation of PCL by a diverse range of microorganisms is a key area of research in environmental science and biotechnology.^{[1][2][3]} The metabolic pathway can be broadly divided into two main stages: extracellular hydrolysis of the polymer and intracellular catabolism of the resulting monomers and oligomers.

Extracellular Hydrolysis of Poly(ϵ -caprolactone)

The initial and rate-limiting step in the microbial metabolism of PCL is the enzymatic hydrolysis of the polymer's ester bonds.^{[2][4]} This process is carried out by extracellular enzymes secreted by various bacteria and fungi.

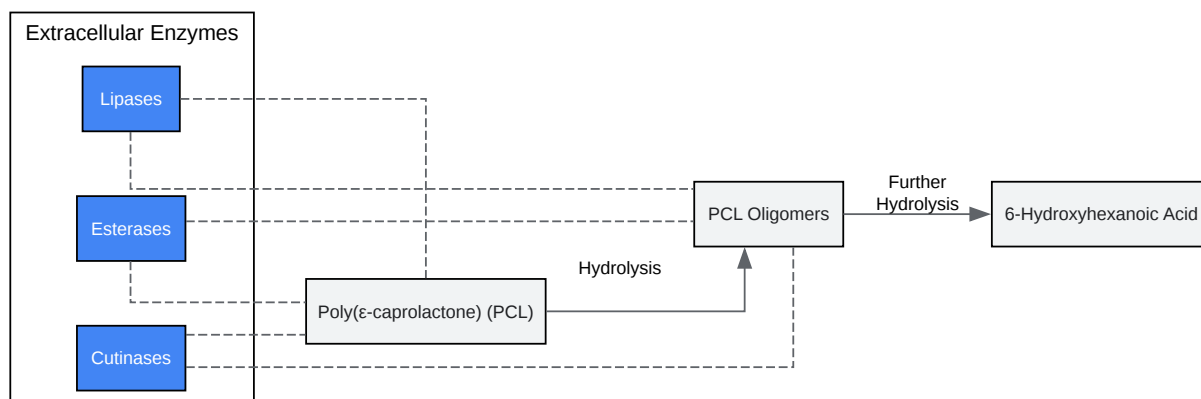
Key Enzymes:

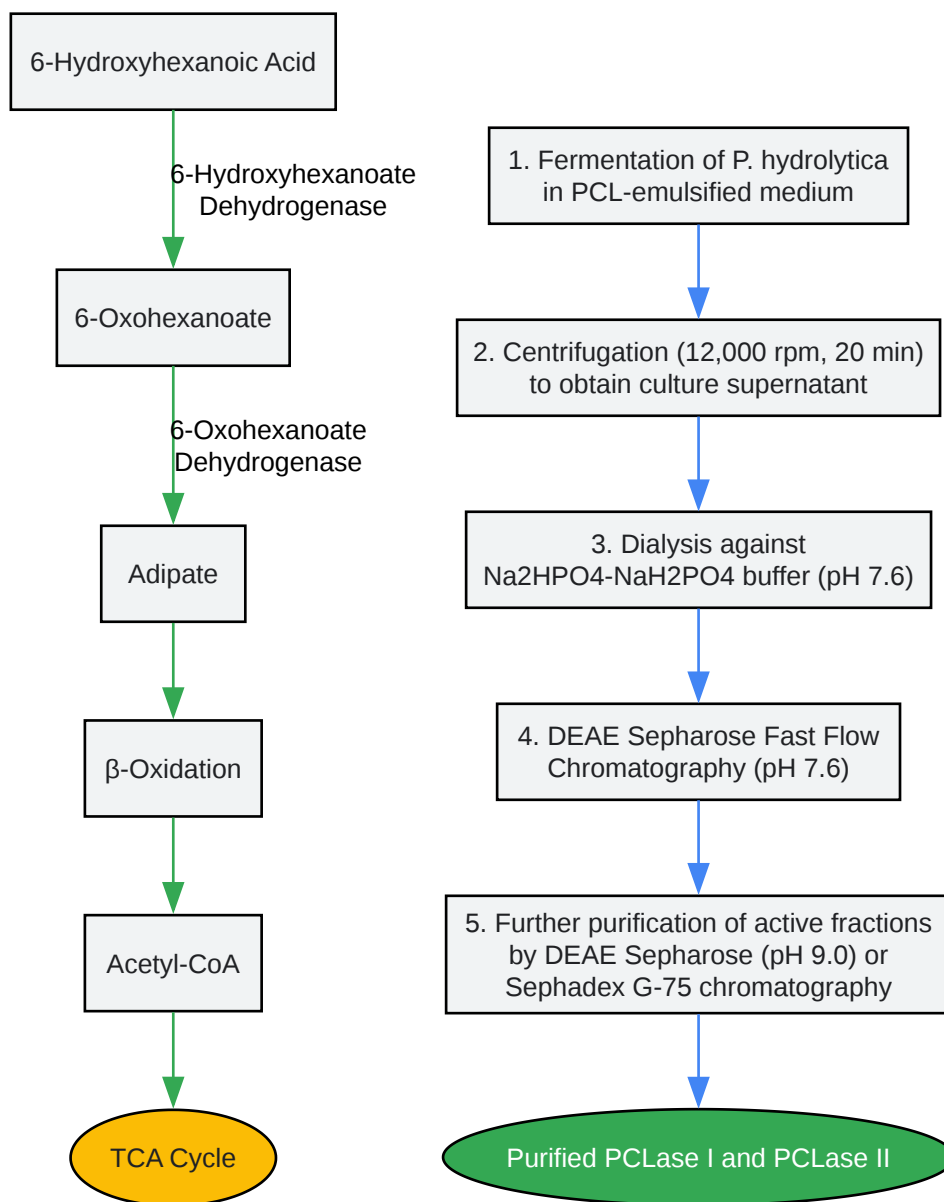
- Lipases (EC 3.1.1.3): These enzymes are highly effective in degrading PCL.^{[2][4]}

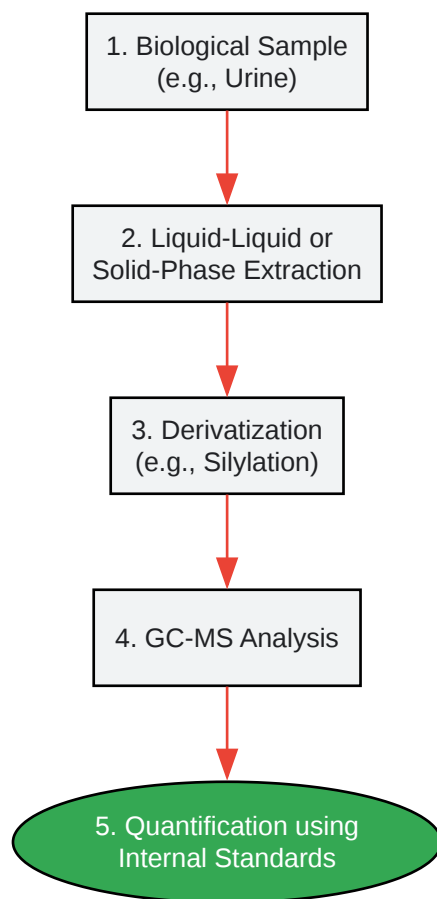
- Esterases (EC 3.1.1.1): Carboxylesterases also contribute significantly to PCL hydrolysis.[\[2\]](#)
[\[4\]](#)
- Cutinases (EC 3.1.1.74): Particularly in fungi, cutinases have been identified as potent PCL-degrading enzymes.[\[4\]](#)

This enzymatic action breaks down the high-molecular-weight PCL into water-soluble oligomers and the monomer, 6-hydroxyhexanoic acid (also known as 6-hydroxycaproic acid).[\[5\]](#)
[\[6\]](#)

Diagram of Extracellular PCL Hydrolysis







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enzyme-Embedded Degradation of Poly(ϵ -caprolactone) using Lipase-Derived from Probiotic *Lactobacillus plantarum* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biodegradation of Poly(ϵ -caprolactone): Microorganisms, Enzymes, and Mechanisms [mdpi.com]
- 3. Biodegradation of Poly(ϵ -caprolactone): Microorganisms, Enzymes, and Mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Biodegradation of Poly(ϵ -caprolactone): Microorganisms, Enzymes, and Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Metabolic Pathway of ϵ -Caprolactone in Biological Systems: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770092#metabolic-pathway-of-caprolactone-in-biological-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com